

safety and handling precautions for m-PEG10-azide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG10-azide

Cat. No.: B609230

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An In-depth Technical Guide to the Safe Handling of **m-PEG10-azide**

This guide provides comprehensive safety and handling precautions for **m-PEG10-azide**, intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial to ensure personal safety and maintain the integrity of the product during laboratory use.

Hazard Identification and Classification

m-PEG10-azide is classified as a substance with acute oral toxicity and is very toxic to aquatic life with long-lasting effects.^[1]

GHS Classification:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.^[1]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.^[1]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.^[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.^[1]

- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physicochemical and Toxicological Data

While specific quantitative toxicological data such as LD50 values are not readily available in the public domain, the classification provides a clear indication of the potential hazards.

Property	Data	Reference
Molecular Formula	C21H43N3O10	
Molecular Weight	497.59 g/mol	
Appearance	To be determined	
Purity	>95%	
Solubility	Soluble in Water, DMSO, and DMF	
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	
Aquatic Toxicity	Category 1 (Very toxic)	

Experimental Protocols: Safe Handling and Storage

Adherence to strict laboratory protocols is essential when working with **m-PEG10-azide**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat. Ensure skin contact is prevented by keeping a safe distance or wearing suitable protective clothing.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid inhalation of dust, vapors, or mist.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory area.
- Use non-metal spatulas and equipment to prevent the formation of shock-sensitive metal azides.
- Avoid mixing with strong acids or alkalis, strong oxidizing or reducing agents, and halogenated solvents.

Storage

- As a solid (powder): Store at -20°C in a tightly sealed container.
- In solvent: Store at -80°C.
- Keep the container in a cool, well-ventilated, and dry place.
- Protect from direct sunlight and sources of ignition.
- If preparing stock solutions, it is recommended to store them as aliquots in tightly sealed vials at -20°C for up to one month.

- Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a physician or poison control center.
- In Case of Skin Contact: Immediately remove contaminated clothing and rinse the skin thoroughly with large amounts of water. Call a physician.
- In Case of Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Separate eyelids to ensure adequate flushing and promptly call a physician.
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen or cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.

Accidental Release Measures

- Wear full personal protective equipment.
- Ensure adequate ventilation.
- Prevent the product from entering drains or water courses.
- For liquid spills, absorb with a non-combustible material such as diatomite or universal binders.
- Collect the spilled material and contaminated absorbent into a suitable container for disposal.
- Decontaminate the spill area and equipment by scrubbing with alcohol.

Disposal

- Dispose of **m-PEG10-azide** and its container at an approved waste disposal plant.

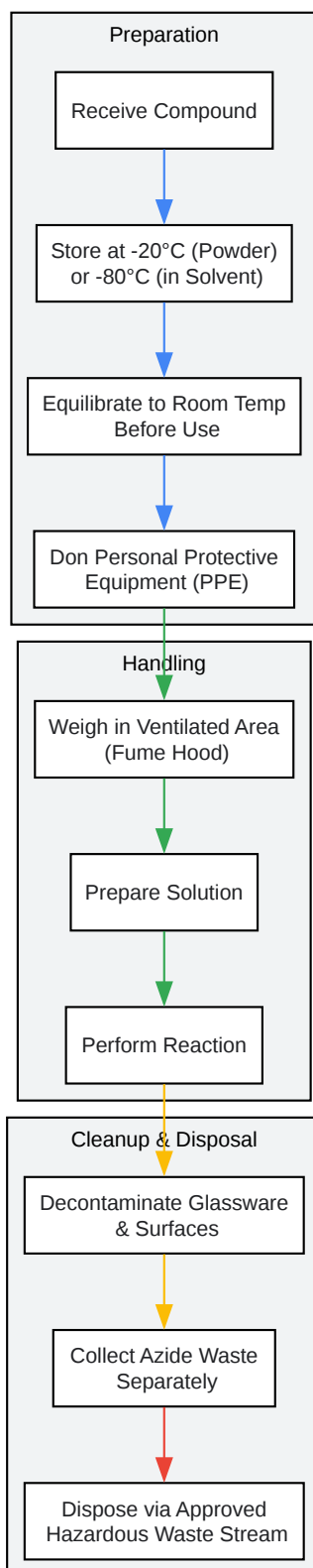
- Do not dispose of it with acidic wastes, as this can generate highly toxic and explosive hydrazoic acid.
- Azide-containing waste should be collected separately and clearly labeled.

Reactivity and Stability

- Chemical Stability: **m-PEG10-azide** is stable under recommended storage conditions.
- Incompatible Materials: Avoid contact with strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents.
- Hazardous Decomposition Products: Under fire conditions, it may decompose and emit toxic fumes.

Visualization of Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **m-PEG10-azide** from receipt to disposal.



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Caption: Workflow for the safe handling of **m-PEG10-azide**.

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References

- 1. m-PEG10-azide|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [safety and handling precautions for m-PEG10-azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609230#safety-and-handling-precautions-for-m-peg10-azide]

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